

An In-depth Technical Guide to 1-Bromo-2,5-dimethoxybenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-2,5-dimethoxybenzene

Cat. No.: B144562

[Get Quote](#)

This guide provides a comprehensive overview of the chemical and physical properties of **1-Bromo-2,5-dimethoxybenzene**, a compound of interest to researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Chemical Data

1-Bromo-2,5-dimethoxybenzene is a substituted aromatic compound. Its fundamental properties are summarized below for easy reference.

Property	Value
Chemical Formula	C ₈ H ₉ BrO ₂ [1]
Molecular Weight	217.06 g/mol [1][2][3]
Linear Formula	BrC ₆ H ₃ (OCH ₃) ₂ [2]
CAS Number	25245-34-5[1][2][3]
EC Number	246-756-7[2]
MDL Number	MFCD00008355[1][2]

Physicochemical Properties

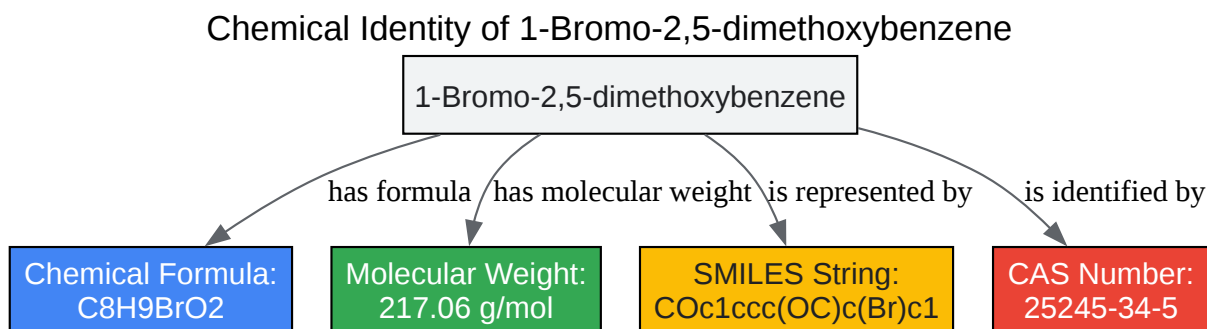
Property	Value
Boiling Point	130-131 °C at 10 mmHg[2]
Density	1.445 g/mL at 25 °C[2]
Refractive Index	n _{20/D} 1.57[2]
Flash Point	113 °C (closed cup)

Experimental Protocols

Detailed experimental protocols for the synthesis or specific reactions involving **1-Bromo-2,5-dimethoxybenzene** are not available in the provided search results. However, it is noted that this compound can be used as a methylating agent in Friedel-Crafts acylation reactions[1]. The synthesis of specific target molecules using this reagent would follow standard organic chemistry methodologies, tailored to the desired product.

Chemical Identity and Properties Relationship

The following diagram illustrates the logical relationship between the compound's name, its structural representation (via SMILES), and its key identifiers and properties.



[Click to download full resolution via product page](#)

Caption: Logical relationship of **1-Bromo-2,5-dimethoxybenzene**'s identifiers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Bromo-2,5-dimethoxybenzene | 25245-34-5 | FB145551 [biosynth.com]
- 2. 1-Bromo-2,5-dimethoxybenzene 98 25245-34-5 [sigmaaldrich.com]
- 3. 1-Bromo-2,5-dimethoxybenzene - CAS:25245-34-5 - Sunway Pharm Ltd [3wpharm.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Bromo-2,5-dimethoxybenzene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b144562#1-bromo-2-5-dimethoxybenzene-molecular-weight-and-formula\]](https://www.benchchem.com/product/b144562#1-bromo-2-5-dimethoxybenzene-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

